

Entinostat-d4: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Entinostat-d4

Cat. No.: B15564514

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Entinostat-d4**, a deuterated analog of the selective class I histone deacetylase (HDAC) inhibitor, Entinostat. This document is intended for researchers, scientists, and professionals in drug development, offering comprehensive information on suppliers, purchasing options, and technical data to facilitate its use in experimental settings.

Introduction to Entinostat-d4

Entinostat is a potent and selective oral inhibitor of class I histone deacetylases (HDACs), with IC₅₀ values of 243 nM, 453 nM, and 248 nM for HDAC1, HDAC2, and HDAC3, respectively[1][2]. Its deuterated form, **Entinostat-d4**, serves as a valuable tool in research, primarily as a tracer and an internal standard for quantitative analysis in techniques such as NMR, GC-MS, or LC-MS[1]. The incorporation of stable heavy isotopes like deuterium can also influence the pharmacokinetic and metabolic profiles of a drug, making it a subject of interest in drug development studies[1].

Suppliers and Purchasing Options

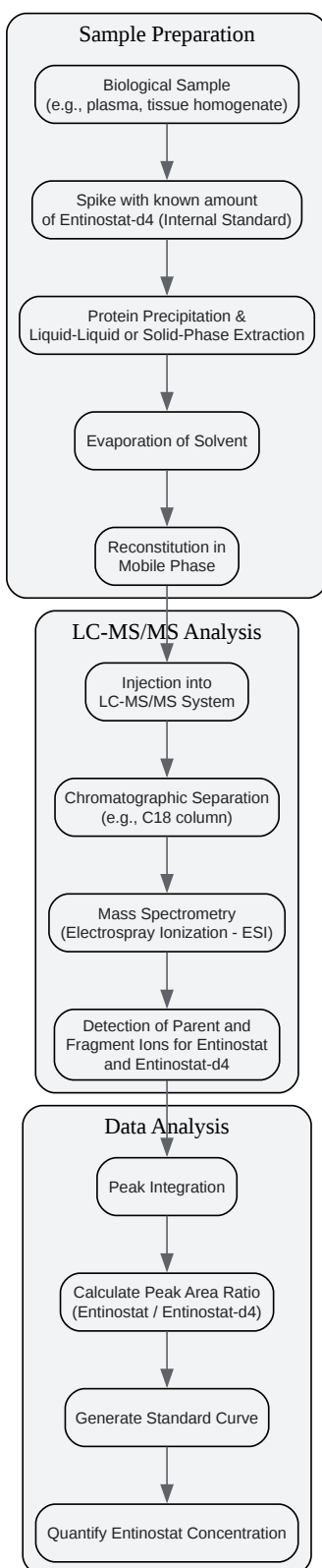
Entinostat-d4 is available for research purposes from several specialized chemical suppliers. The following table summarizes the available quantitative data from various sources. Please note that pricing is often available upon request or after creating an account with the supplier.

Supplier	Available Quantities	CAS Number	Notes
MedchemExpress	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	Not specified	Also known as MS-275-d4 or SNDX-275-d4. For research use only[1].
Clearsynth	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg, 50 mg	Not available	Certificate of Analysis provided. Pricing requires login.
Thermo Scientific	1 g	209783-80-2 (for Entinostat)	The listing is for Entinostat, but it's a major supplier to check for deuterated analogs.

Experimental Protocols and Methodologies

While specific protocols for **Entinostat-d4** are application-dependent, its primary use as an internal standard in mass spectrometry-based quantification of Entinostat in biological samples follows a general workflow.

General Workflow for Entinostat Quantification using Entinostat-d4



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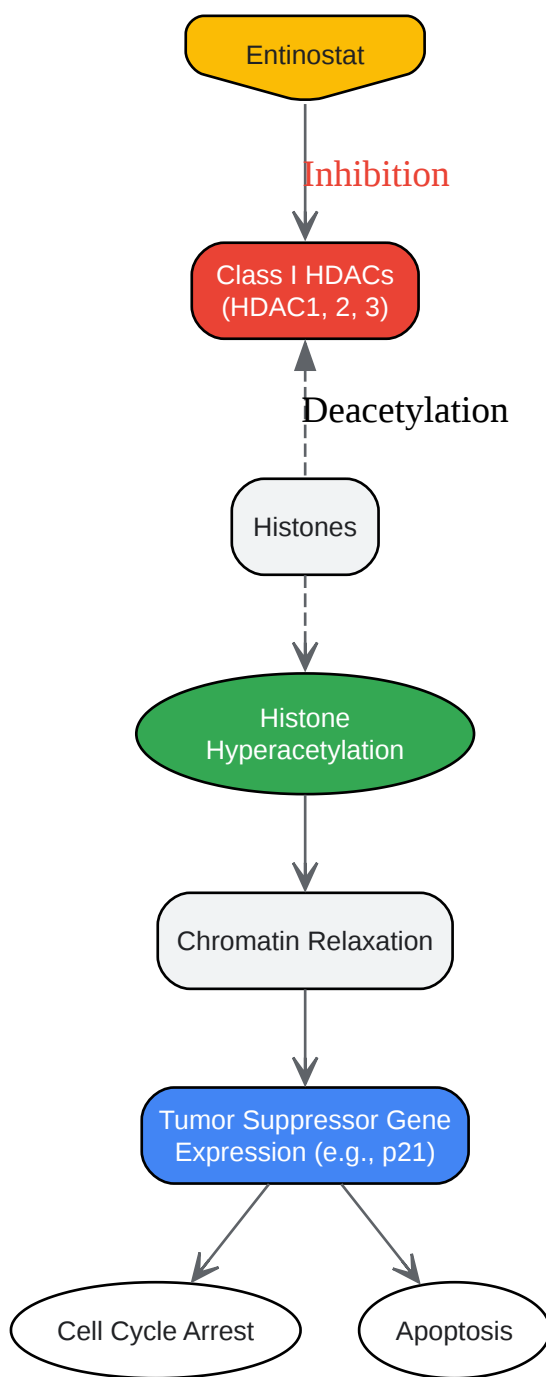
Caption: General experimental workflow for the quantification of Entinostat in biological samples using **Entinostat-d4** as an internal standard.

Key Experimental Considerations:

- **Stock Solutions:** Entinostat can be dissolved in DMSO. For instance, a stock solution of 237.5 mg/mL (630.96 μ M) in DMSO is possible with sonication. For in vivo studies in rats, a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline has been used.
- **Storage:** Solid Entinostat should be stored at -20°C for up to 3 years. Stock solutions are typically stored at -80°C and are stable for over a year.
- **HDAC Inhibition Assay:** A standard HDAC assay involves incubating the enzyme with a substrate and measuring the product formation, often via fluorescence. The reaction can be stopped using a trypsin solution, and the release of a fluorescent molecule like AMC (7-amino-4-methylcoumarin) is monitored.

Signaling Pathway of Entinostat

Entinostat selectively inhibits class I HDACs (HDAC1, 2, and 3). These enzymes are responsible for removing acetyl groups from lysine residues on histones and other proteins. Inhibition of HDACs leads to hyperacetylation of these proteins, which can result in the reactivation of tumor suppressor genes, cell cycle arrest, and apoptosis.



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Caption: Simplified signaling pathway of Entinostat's mechanism of action.

In preclinical studies, Entinostat has also been shown to modulate the anti-tumor immune response. By inhibiting class I HDACs, it can lead to the downregulation of immune-suppressive cells, increased antigen presentation on cancer cells, and enhanced cytotoxic T

cell activity. This provides a rationale for its investigation in combination with immune checkpoint inhibitors.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
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